

An In-depth Technical Guide to 6-Chloroisatin: Synthesis, Properties, and Applications

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Compound of Interest

Compound Name: 6-Chloroisatin

Cat. No.: B1630522

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **6-Chloroisatin** (CAS No: 6341-92-0), a versatile heterocyclic compound with significant applications in medicinal chemistry and materials science. We will delve into its chemical and physical properties, synthesis, reactivity, and key applications, with a focus on its role in drug discovery and development.

Core Properties of 6-Chloroisatin

6-Chloroisatin, also known as 6-chloroindole-2,3-dione, is a chlorinated derivative of isatin.^[1]
^[2] The presence of the electron-withdrawing chlorine atom at the 6-position of the indole ring significantly influences its chemical reactivity and biological activity.^[3]

Physicochemical Data

Property	Value	Source(s)
CAS Number	6341-92-0	[1][4][5][6][7]
Molecular Formula	C ₈ H ₄ ClNO ₂	[4][5][6][7]
Molecular Weight	181.58 g/mol	[4][5][6][7]
Appearance	Light yellow to brown crystalline powder	[1][6]
Melting Point	262 °C (decomposes)	[1][4][5][6]
Solubility	Soluble in Dimethylformamide (DMF)	[1]
Purity	≥ 98% (by GC) is commercially available	[6]

Synthesis of 6-Chloroisatin

A common synthetic route to **6-Chloroisatin** involves the hydrolysis of 3,3-dibromo-6-chloro-1,3-dihydro-indol-2-one. This method provides a good yield of the final product.

Experimental Protocol: Synthesis of 6-Chloroisatin

This protocol is based on a reported synthesis method.[5]

Step 1: Preparation of the reaction mixture

- Suspend 21.34 g (59.7 mmol) of 3,3-dibromo-6-chloro-1,3-dihydro-indol-2-one in a 4:1 (v/v) mixture of methanol and water (172 mL of methanol and 43 mL of water) in a round-bottom flask equipped with a reflux condenser.

Step 2: Refluxing the reaction

- Heat the suspension to reflux with constant stirring.
- Maintain the reflux for 19 hours.

Step 3: Isolation and purification of the product

- After 19 hours, cool the reaction mixture in an ice bath to facilitate the precipitation of the product.
- Filter the resulting red solid using a Buchner funnel.
- Wash the solid with cold methanol to remove any remaining impurities.
- Dry the purified 6-chloroindole-2,3-dione to obtain the final product (yields of up to 88% have been reported).[5]

Step 4: Characterization

- The structure of the synthesized **6-Chloroisatin** can be confirmed using techniques such as NMR spectroscopy and mass spectrometry.[5] The expected mass spectrometry analysis (API-ES+) would show m/z 182/184 $[M+H]^+$, which is characteristic of a compound containing one chlorine atom.[5]

Chemical Reactivity and Applications

6-Chloroisatin is a valuable building block in organic synthesis due to its versatile reactivity.[3] [6] The isatin core allows for a variety of chemical transformations, including N-functionalization, and condensation reactions at the C3-carbonyl group.[3][6]

Key Reactions of 6-Chloroisatin

- **Schiff Base Formation:** The carbonyl group at the C3 position readily reacts with primary amines to form Schiff bases. This reaction is fundamental to the synthesis of a wide range of biologically active molecules.
- **N-Alkylation and N-Acylation:** The nitrogen atom of the indole ring can be functionalized through alkylation or acylation, allowing for the introduction of various substituents to modulate the compound's properties.
- **Ring-Opening Reactions:** Under certain conditions, the isatin ring can be opened, providing access to other classes of heterocyclic compounds.

Applications in Drug Discovery

The isatin scaffold is a well-known "privileged structure" in medicinal chemistry, and **6-Chloroisatin** is no exception. It serves as a key intermediate in the synthesis of compounds with a broad spectrum of biological activities.

- **Antimicrobial Agents:** **6-Chloroisatin** and its derivatives have shown potent activity against various bacterial strains.[3][4] The mechanism of action for its antibacterial properties involves the inhibition of protein synthesis by binding to the 50S ribosomal subunit.[3]
- **Anticancer Agents:** Numerous studies have demonstrated the potential of **6-Chloroisatin** derivatives as anticancer agents.[6] It has been investigated as a potential apoptosis inducer in non-small cell lung cancer cells.[5]
- **Enzyme Inhibitors:** The structural features of **6-Chloroisatin** make it a suitable scaffold for the design of inhibitors for various enzymes, which is a key strategy in the development of new therapeutic agents.[6]

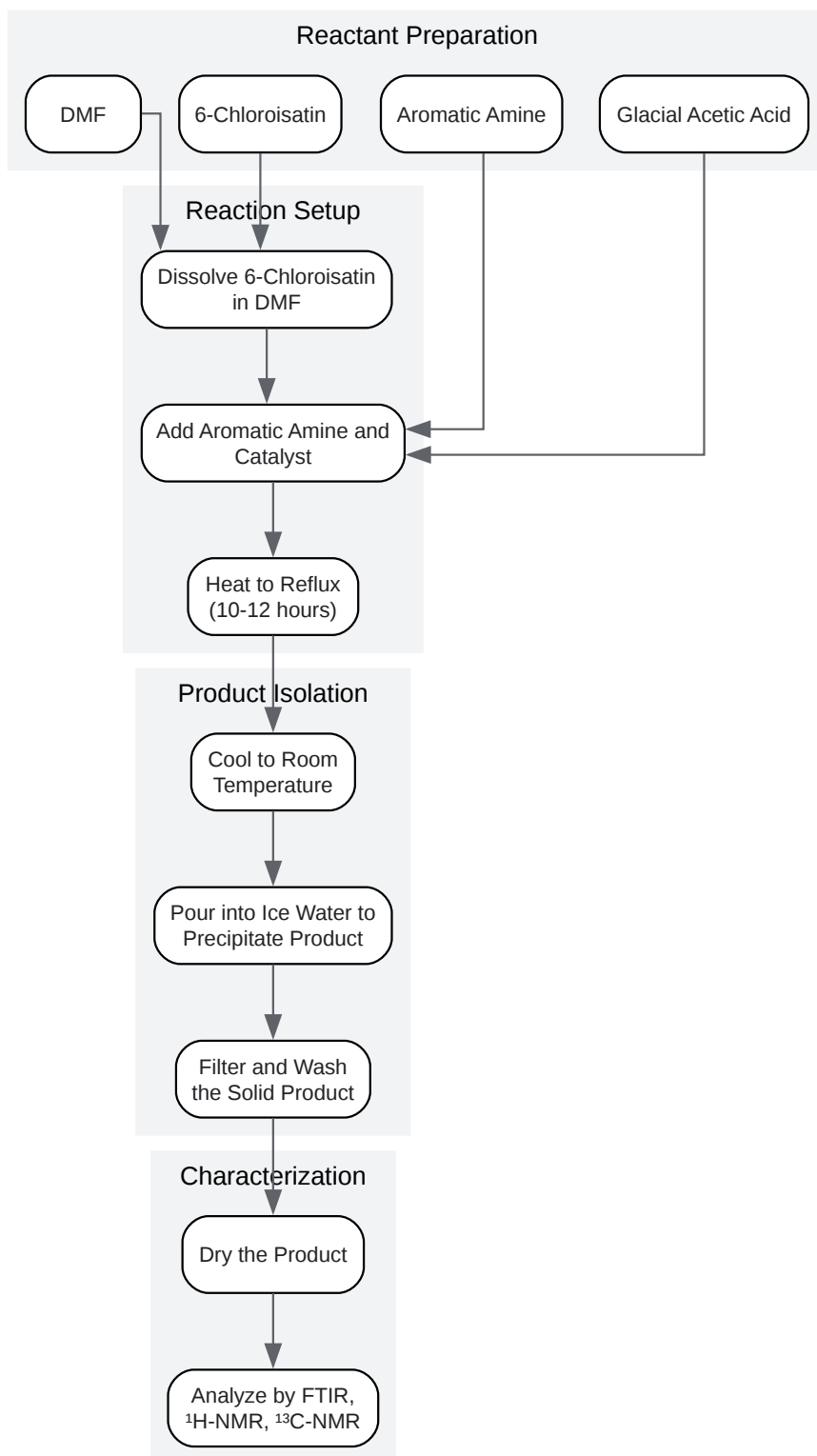
Applications in Materials Science

Beyond its pharmaceutical applications, **6-Chloroisatin** is used in the synthesis of dyes and pigments.[1][6] Its chemical structure contributes to the creation of compounds with desirable coloristic and stability properties for use in the textile and polymer industries.[6]

Experimental Workflow: Synthesis of a 6-Chloroisatin Schiff Base

The following diagram illustrates a typical workflow for the synthesis of a Schiff base from **6-Chloroisatin**, a common reaction in the development of novel bioactive compounds.

Workflow for 6-Chloroisatin Schiff Base Synthesis

[Click to download full resolution via product page](#)Caption: Synthesis of a **6-Chloroisatin** Schiff Base.

Safety and Handling

6-Chloroisatin is classified as harmful if swallowed, in contact with skin, or if inhaled.[7][8] It is essential to handle this compound in a well-ventilated area, preferably a fume hood, and to use appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.[1][7] Always consult the Safety Data Sheet (SDS) before use.[1][4][7]

Conclusion

6-Chloroisatin is a highly versatile and valuable compound for researchers in both academia and industry. Its well-defined chemical properties and reactivity make it an important intermediate for the synthesis of a wide array of functional molecules. With its proven applications in drug discovery and materials science, **6-Chloroisatin** will undoubtedly continue to be a key player in the development of novel chemical entities.

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